

Essential Safety and Logistical Information for Handling 5-Hydroxymebendazole-d3

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Compound of Interest

Compound Name: 5-Hydroxymebendazole-d3

Cat. No.: B588179

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **5-Hydroxymebendazole-d3**, including operational and disposal plans, to minimize exposure risk and maintain a safe laboratory environment.

Compound Data

Below is a summary of key quantitative data for **5-Hydroxymebendazole-d3**.

Property	Value	Source(s)
CAS Number	1173020-86-4	[1][2][3]
Molecular Formula	C ₁₆ H ₁₂ D ₃ N ₃ O ₃	[3][4]
Molecular Weight	300.33 g/mol	[2][4]
GHS Classification	Acute Toxicity 4 (Oral)	[1][2]
Hazard Statement	H302: Harmful if swallowed	[1][2]

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being performed.[5] The following table outlines the recommended PPE for various activities involving **5-Hydroxymebendazole-d3**.

Activity	Gloves	Gown/Lab Coat	Eye/Face Protection	Respiratory Protection
Unpacking/Receiving	Double chemotherapy-grade gloves (ASTM D6978)	Not required unless package is damaged	Safety glasses	Recommended if packaging is compromised
Weighing/Aliquoting (in a ventilated enclosure)	Double chemotherapy-grade gloves	Disposable gown	Safety goggles	Not required in a certified chemical fume hood or ventilated balance enclosure
Weighing/Aliquoting (on an open bench)	Double chemotherapy-grade gloves	Disposable gown	Face shield and safety goggles	N95 or higher respirator
Sample Preparation/Handling	Double chemotherapy-grade gloves	Disposable gown	Safety goggles	Not required in a certified chemical fume hood
Spill Cleanup	Double chemotherapy-grade gloves	Disposable gown	Face shield and safety goggles	N95 or higher respirator

Note: Powder-free gloves are recommended to prevent contamination.[6] When double-gloving, one glove should be worn under the gown cuff and the second over the cuff.[7]

Experimental Protocol: Donning and Doffing PPE

Proper technique for putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination.[8]

Donning Sequence:

- Hand Hygiene: Thoroughly wash hands with soap and water.[8]

- Gown: Put on a disposable, impermeable gown and fasten it securely.[\[8\]](#)
- Respiratory Protection (if required): Place the respirator over your nose and mouth, secure the straps, and perform a seal check.[\[8\]](#)
- Eye/Face Protection: Put on safety goggles and a face shield if necessary.[\[8\]](#)
- Gloves: Don the first pair of chemotherapy-grade gloves, tucking the gown cuffs underneath. Don the second pair of gloves over the first, extending them over the gown cuffs.[\[8\]](#)

Doffing Sequence:

- Outer Gloves: Remove the outer pair of gloves.[\[8\]](#)
- Gown: Untie the gown and pull it away from your body, turning it inside out as you remove it.[\[8\]](#)
- Hand Hygiene: Perform hand hygiene.[\[8\]](#)
- Eye/Face Protection: Remove the face shield and goggles from the back to the front.[\[8\]](#)
- Respiratory Protection (if required): Remove the respirator without touching the front.[\[8\]](#)
- Inner Gloves: Remove the inner pair of gloves.[\[8\]](#)
- Hand Hygiene: Wash hands thoroughly with soap and water.[\[7\]](#)

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage. If compromised, handle with appropriate PPE as outlined above.
- Store in a tightly closed container in a dry and well-ventilated place.[\[9\]](#) Refer to the Certificate of Analysis for specific storage temperature recommendations.[\[4\]](#)

Handling and Preparation:

- If handled uncovered, use local exhaust ventilation. If ventilation is insufficient, the entire working area should be technically ventilated.[1]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[10]
- Keep away from sources of ignition.[1]
- For preparing solutions, various methods can be used, such as dissolving in DMSO, PEG300, Tween 80, and ddH₂O, or suspending in corn oil or carboxymethyl cellulose.[11] Ensure the solution is clear before adding the next solvent.[11]

Spill Management:

- In case of a spill, ensure adequate ventilation and wear appropriate PPE.[9]
- Avoid dust formation.[9]
- Sweep up solid spills and place into a suitable, closed container for disposal.[9]

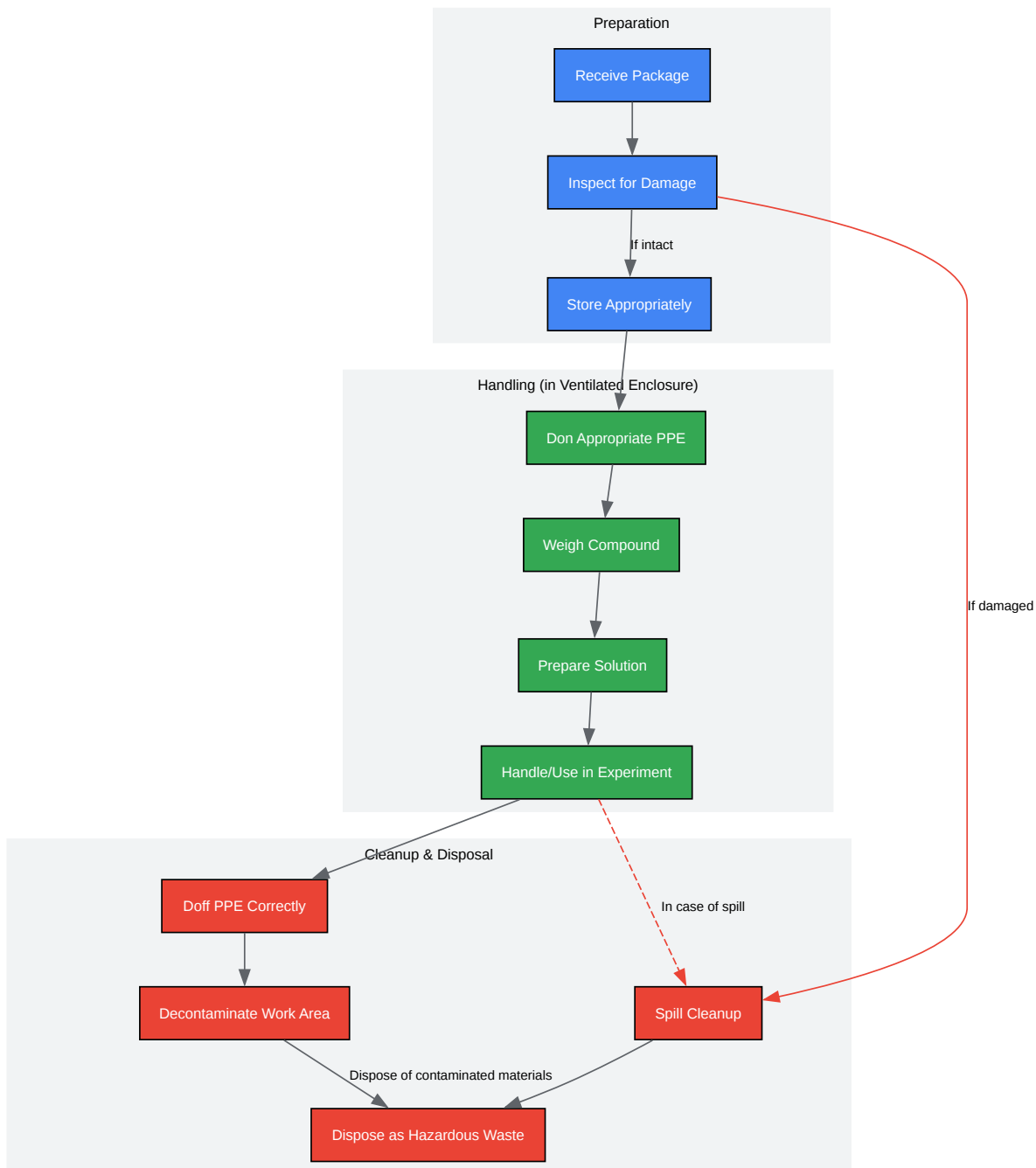
Disposal:

- This material and its container must be disposed of as hazardous waste.[1]
- Do not allow the substance to enter surface water, drains, or soil.[1][12]
- Waste must undergo high-temperature incineration by a licensed disposal company.[13]
- The first rinse of any contaminated container must be collected and disposed of as hazardous waste.[14]

Workflow for Safe Handling

The following diagram illustrates the key steps for safely handling **5-Hydroxymebendazole-d3** from receipt to disposal.

Safe Handling Workflow for 5-Hydroxymebendazole-d3

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